

4-Hydroxy-2-methylbenzonitrile molecular weight and formula

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Compound of Interest

Compound Name: 4-Hydroxy-2-methylbenzonitrile

Cat. No.: B169208

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An In-depth Technical Guide on 4-Hydroxy-2-methylbenzonitrile

For researchers, scientists, and drug development professionals, understanding the fundamental physicochemical properties of a compound is the first step in any study. This guide provides the core molecular information for **4-Hydroxy-2-methylbenzonitrile**.

Molecular Data

The foundational quantitative data for **4-Hydroxy-2-methylbenzonitrile** is summarized below.

Property	Value
Molecular Formula	C8H7NO ^[1] ^[2]
Molecular Weight	133.15 g/mol ^[1]
Monoisotopic Mass	133.052763847 Da ^[1]

Structural Information

A logical diagram representing the relationship between the compound's name and its primary molecular identifiers is provided below.

4-Hydroxy-2-methylbenzonitrile

Molecular Formula
C8H7NOMolecular Weight
133.15 g/mol[Click to download full resolution via product page](#)**Need Custom Synthesis?**

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References

- 1. 4-Hydroxy-2-methylbenzonitrile | C8H7NO | CID 308741 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. PubChemLite - 4-hydroxy-2-methylbenzonitrile (C8H7NO) [pubchemlite.lcsb.uni.lu]
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